

Application of N-Nitrosoanatabine-d4 in the Analysis of E-cigarette Aerosols

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Compound of Interest

Compound Name: *N-Nitrosoanatabine-d4*

Cat. No.: B562027

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Introduction

N'-Nitrosoanatabine (NAT) is a tobacco-specific nitrosamine (TSNA) and a potential carcinogen found in tobacco products, including electronic cigarettes (e-cigarettes). Accurate quantification of NAT in e-cigarette aerosols is crucial for assessing the potential health risks associated with their use. The use of an isotopically labeled internal standard, such as **N-Nitrosoanatabine-d4** (NAT-d4), is the gold standard for achieving accurate and precise measurements in complex matrices like e-cigarette aerosols. This application note provides a detailed protocol for the analysis of NAT in e-cigarette aerosols using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with isotope dilution.

Principle

The method utilizes the principle of isotope dilution mass spectrometry. A known amount of the deuterated internal standard, **N-Nitrosoanatabine-d4**, is added to the e-cigarette aerosol sample before extraction and analysis. NAT-d4 is chemically identical to NAT but has a different mass due to the presence of deuterium atoms. This allows it to be distinguished from the native analyte by the mass spectrometer. By measuring the ratio of the response of NAT to NAT-d4, any loss of analyte during sample preparation or variations in instrument response can be corrected for, leading to highly accurate quantification.

Experimental Protocols

Aerosol Collection

E-cigarette aerosol can be collected using various methods. The choice of method may depend on the specific experimental setup and objectives.

- Cambridge Filter Pads (CFP): This is a standard method for collecting particulate matter from aerosols.
 - An e-cigarette is connected to a smoking machine.
 - Aerosol is drawn through a Cambridge filter pad (typically 44 mm) under controlled puffing parameters (e.g., 55 mL puff volume, 4-second puff duration, 30-second interpuff interval).
[1]
 - A defined number of puffs (e.g., 100) are collected on the filter pad.[1]
- Quartz Wool (QW) Filters: An alternative to CFPs, quartz wool can be packed into a tube to trap the aerosol.
 - This method has shown good recovery and requires a smaller extraction solvent volume.
[2]
- Direct Condensation: This method involves passing the aerosol through a series of cooled pipette tips to condense the liquid for analysis, avoiding the need for extraction from a filter.

Sample Preparation

The following protocol is a general guideline for the extraction of NAT from a collection medium.

- Internal Standard Spiking:
 - Add a known volume of **N-Nitrosoanatabine-d4** internal standard solution (e.g., 1.0 ng/mL) directly to the Cambridge filter pad or quartz wool containing the collected aerosol.
[3]
- Extraction:
 - Place the filter pad or quartz wool in a centrifuge tube.

- Add a suitable extraction solvent. 100 mM ammonium acetate is a commonly used and effective solvent.[4][5] Acetonitrile has also been used, but ammonium acetate generally provides better recovery.[2]
- Agitate the sample for a specified period (e.g., 30-40 minutes) using a wrist-action shaker or ultrasonic bath to ensure complete extraction of the TSNAs.[4][6]
- Filtration:
 - Centrifuge the sample to pellet any solid debris.
 - Filter the supernatant through a 0.2 µm syringe filter (e.g., PTFE) to remove any remaining particulate matter before LC-MS/MS analysis.[6]

LC-MS/MS Analysis

The analysis is performed using a liquid chromatograph coupled to a tandem mass spectrometer.

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column is typically used for the separation of TSNAs (e.g., Agilent Eclipse Plus C18 RRHD).[6]
 - Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., 0.01 M ammonium formate) and an organic solvent (e.g., acetonitrile with 0.025% formic acid) is common.[6]
 - Flow Rate: A typical flow rate is around 0.3 mL/min.[6]
 - Column Temperature: Maintaining a constant column temperature (e.g., 60°C) is important for reproducible chromatography.[6]
- Tandem Mass Spectrometry (MS/MS):
 - Ionization: Electrospray ionization in the positive ion mode (ESI+) is used.[7]

- Detection: Multiple Reaction Monitoring (MRM) mode is employed for its high selectivity and sensitivity. Two MRM transitions (a quantifier and a qualifier) are typically monitored for both NAT and NAT-d4 to ensure accurate identification and quantification.[4]

Data Presentation

The following tables summarize key quantitative data from various studies on the analysis of N-Nitrosoanatabine in e-cigarette related samples.

Table 1: Method Detection and Quantification Limits for N-Nitrosoanatabine (NAT)

Matrix	Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Reference
E-liquid	LC-MS/MS	3.71 ng/mL	-	[2]
E-liquid	UPLC-MS/MS	4.6 ng/g	-	[1]
E-liquid	HPLC-MS/MS	0.002 - 0.015 ng/g	-	[6]
Aerosol	UPLC-MS/MS	10 ng/collection	-	[1]
Aerosol	HPLC-MS/MS	0.001 - 0.008 ng/20 puffs	-	[6]
Aerosol	UPLC-MS/MS	-	0.2 ng/g	[8]

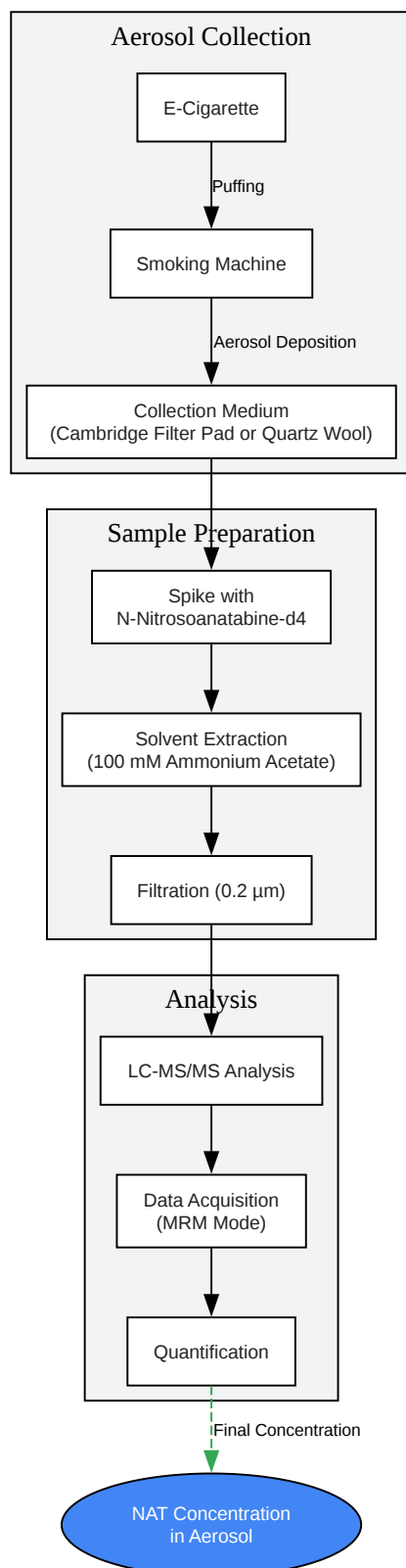
Table 2: Recovery of N-Nitrosoanatabine (NAT) using Different Methods

Sample Type	Extraction Solvent	Collection Filter	Recovery (%)	Reference
Spiked PG/VG	Acetonitrile (ACN)	-	134 ± 22.1	[2]
Spiked PG/VG	Ammonium Acetate (AA)	-	92.6 ± 8.27	[2]
Spiked Aerosol	-	Quartz Wool (QW)	75.3 ± 16.3	[2]
Spiked Aerosol	-	Cambridge Filter Pad (CFP)	58.5 ± 12.9	[2]
Spiked E-liquid	-	-	90.7 - 103	[6]
Spiked Aerosol	-	-	92.0 - 108	[6]

Table 3: Levels of N-Nitrosoanatabine (NAT) in Commercial E-liquids and Aerosols

Sample Type	NAT Concentration	Reference
Commercial E-liquids (3 samples)	Not Detected	[1]
Spiked E-liquid	53.9 ng/g	[1]
Aerosol from Commercial E-liquids	Not Detected	[1]
Aerosol from Spiked E-liquid	Detected (levels similar to expected)	[1]
Commercial E-liquids (6 samples)	Below Detection Limit	[2]
Aerosol from Commercial E-liquids	Below Detection Limit	[2]
USP Grade Nicotine	4 - 20 ng/g	[3]

Mandatory Visualizations



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- To cite this document: BenchChem. [Application of N-Nitrosoanatabine-d4 in the Analysis of E-cigarette Aerosols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b562027#application-of-n-nitrosoanatabine-d4-in-e-cigarette-aerosol-analysis]

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